Hominin Associations with Quina Assemblages: A Technical Guide

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Executive Summary

The Quina Mousterian, a distinct lithic industry of the Middle Paleolithic, has long been considered a hallmark of Neanderthal (Homo neanderthalensis) technological behavior. This association is firmly established through decades of research at key European sites where Neanderthal fossil remains have been discovered in direct context with Quina assemblages. The eponymous site of La Quina in southwestern France stands as a pillar of this evidence, having yielded a significant number of Neanderthal individuals.[1] However, recent discoveries in East Asia have introduced a new layer of complexity to this narrative. The unearthing of a complete Quina technological system at Longtan, China, dated to a similar period as its European counterparts, challenges the exclusive link to Neanderthals, as this hominin species has not been identified in the region.[2][3] This finding opens the possibility that other hominin species, such as Denisovans or even early Homo sapiens, may have independently developed or adopted this technology. This guide provides an in-depth analysis of the hominin species associated with Quina assemblages, presents quantitative data from key sites, details the experimental protocols used to understand this technology, and offers visualizations of the key relationships and workflows.
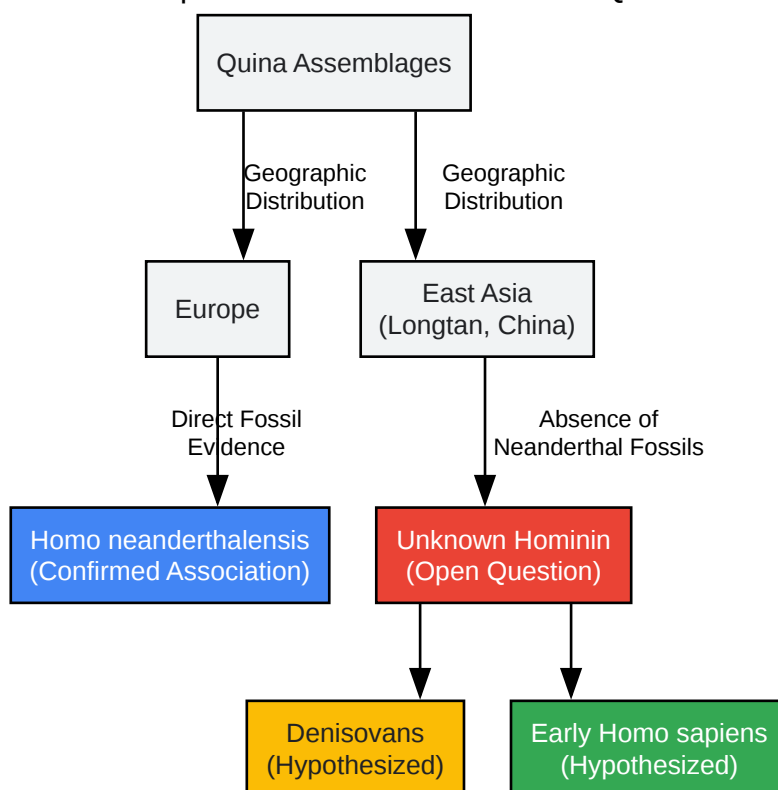
Key Hominin Species and Geographical Distribution

The association between hominin species and Quina assemblages is strongly delineated by geography. In Europe, the evidence overwhelmingly points to Neanderthals as the creators of

the Quina industry. Numerous sites across France, Spain, and Belgium have yielded Neanderthal remains in layers containing Quina tools.[2] The La Quina rock shelter in Charente, France, is of particular importance, with the recovery of over 25 Neanderthal individuals from Mousterian layers.[1]

In contrast, the discovery of a Quina assemblage at Longtan, Southwest China, dated to approximately 60,000-50,000 years ago, complicates this picture.[2] As no Neanderthal remains have been found in East Asia, the identity of the hominins responsible for the Longtan Quina industry remains an open question. Researchers have posited several possibilities, including Denisovans, an archaic human group known from Asia, or early Homo sapiens. This finding suggests either a much wider geographic range for a hominin group with Quina technology than previously thought, or a case of technological convergence where different hominin species independently developed similar toolkits.

Logical Relationship of Hominin Association with Quina Assemblages

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                      ┌─────────────────────┐
                      │  Quina Assemblages  │
                      └─────────────────────┘
                    Geographic          Geographic
                    Distribution        Distribution
              ┌──────────┐        ┌──────────────────┐
              │  Europe  │        │    East Asia     │
              └──────────┘        │ (Longtan, China) │
                                  └──────────────────┘
           Direct Fossil              Absence of
           Evidence                   Neanderthal Fossils
     ┌────────────────────────┐  ┌──────────────────┐
     │  Homo neanderthalensis │  │ Unknown Hominin  │
     │ (Confirmed Association) │  │ (Open Question)  │
     └────────────────────────┘  └──────────────────┘
                          ┌──────────────┐    ┌──────────────────┐
                          │ Denisovans   │    │ Early Homo sapiens│
                          │ (Hypothesized)│   │  (Hypothesized)  │
                          └──────────────┘    └──────────────────┘
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Hominin-Quina Assemblage Association

Quantitative Data Presentation

Lithic Assemblage Composition

Quina assemblages are characteristically dominated by scrapers, particularly transverse scrapers, and exhibit a low Levallois index.[2] The production of thick, wide flakes is a key feature of the Quina strategy.[2] The following table summarizes the typological composition of lithic assemblages from key Quina sites.

Tool Type	Les Pradelles (Facies 4a)	De Nadale Cave (Unit 7)
Scrapers	76.8%	83.1%
- Transverse Scrapers	45.2%	35.2%
- Simple Scrapers	17.2%	21.1%
- Double Scrapers	9.8%	15.5%
- Convergent Scrapers	4.6%	11.3%
Denticulates	8.5%	4.2%
Notches	5.3%	2.8%
Points	2.1%	1.4%
Other	7.3%	8.5%
Total Tools	100%	100%

Note: Data for Les Pradelles is adapted from publicly available research data, and De Nadale Cave data is synthesized from published figures.

Faunal Assemblage Composition

The faunal assemblages from Quina sites in Europe often indicate a specialized hunting strategy focused on large ungulates. Reindeer and bison are frequently the most represented

species, suggesting targeted hunting of migratory herds.[1]

Taxon	La Quina (NISP)	Chez-Pinaud, Jonzac (US22) (NISP)
Rangifer tarandus (Reindeer)	Present	>3220
Bison priscus / Bos primigenius (Bison/Aurochs)	Present	Present
Equus caballus (Horse)	Present	Present
Cervus elaphus (Red Deer)	Present	-
Megaloceros giganteus (Giant Deer)	-	-
Crocuta crocuta (Spotted Hyena)	Present	-
Ursus spelaeus (Cave Bear)	Present	-
Canis lupus (Wolf)	Present	-
Vulpes vulpes (Red Fox)	Present	-

Note: NISP (Number of Identified Specimens). Data for La Quina is based on collections at the Yale Peabody Museum[4], and for Chez-Pinaud, Jonzac from recent excavations.[5][6] A dash (-) indicates the taxon was not reported in the referenced assemblage.

Experimental Protocols

Experimental Replication of Quina Scalar Retouch

The characteristic "écailleuse scalariforme" or scalar retouch of Quina tools involves a specific flintknapping technique to produce robust, resharpenable edges. The following protocol outlines a generalized methodology for its experimental replication.

Objective: To replicate the scalariform retouch on a thick flint flake to create a functional Quina scraper.

Tech Support

Materials:

- Thick, good-quality flint flakes (blanks)

- Hard hammerstones (e.g., quartzite) of various sizes

- Soft hammers (e.g., antler, bone)

- Leather pad for leg protection

- Safety goggles and gloves

Methodology:

- Blank Selection: Choose a thick flint flake with a suitable platform for striking. The blank should have a convex dorsal surface.

- Platform Preparation: If necessary, abrade the edge of the striking platform to strengthen it and ensure a clean flake removal.

- Initial Shaping (Hard Hammer): Using a hard hammerstone, initiate the retouch by striking the edge of the flake at a steep angle. The blows should be directed inwards, removing small, scalar-like flakes. This creates a "stepped" appearance.

- Series of Retouch: Work along the edge of the tool, creating a continuous series of overlapping flake scars. The goal is to create a durable, convex working edge.

- Edge Regularization (Soft Hammer): A soft hammer can be used for finer retouch and to regularize the edge, removing any irregularities and creating a more uniform scraping surface.

- Resharpening Simulation: After simulated use, the edge can be resharpened by repeating steps 3-5, which often results in the characteristic stepped profile of Quina scrapers.

- Analysis: The resulting experimental tool and debitage are then compared with archaeological examples to assess the fidelity of the replication.

Use-Wear Analysis of Quina Scrapers

Use-wear analysis is a microscopic technique used to determine the function of stone tools by examining the wear patterns on their working edges.[7][8][9]

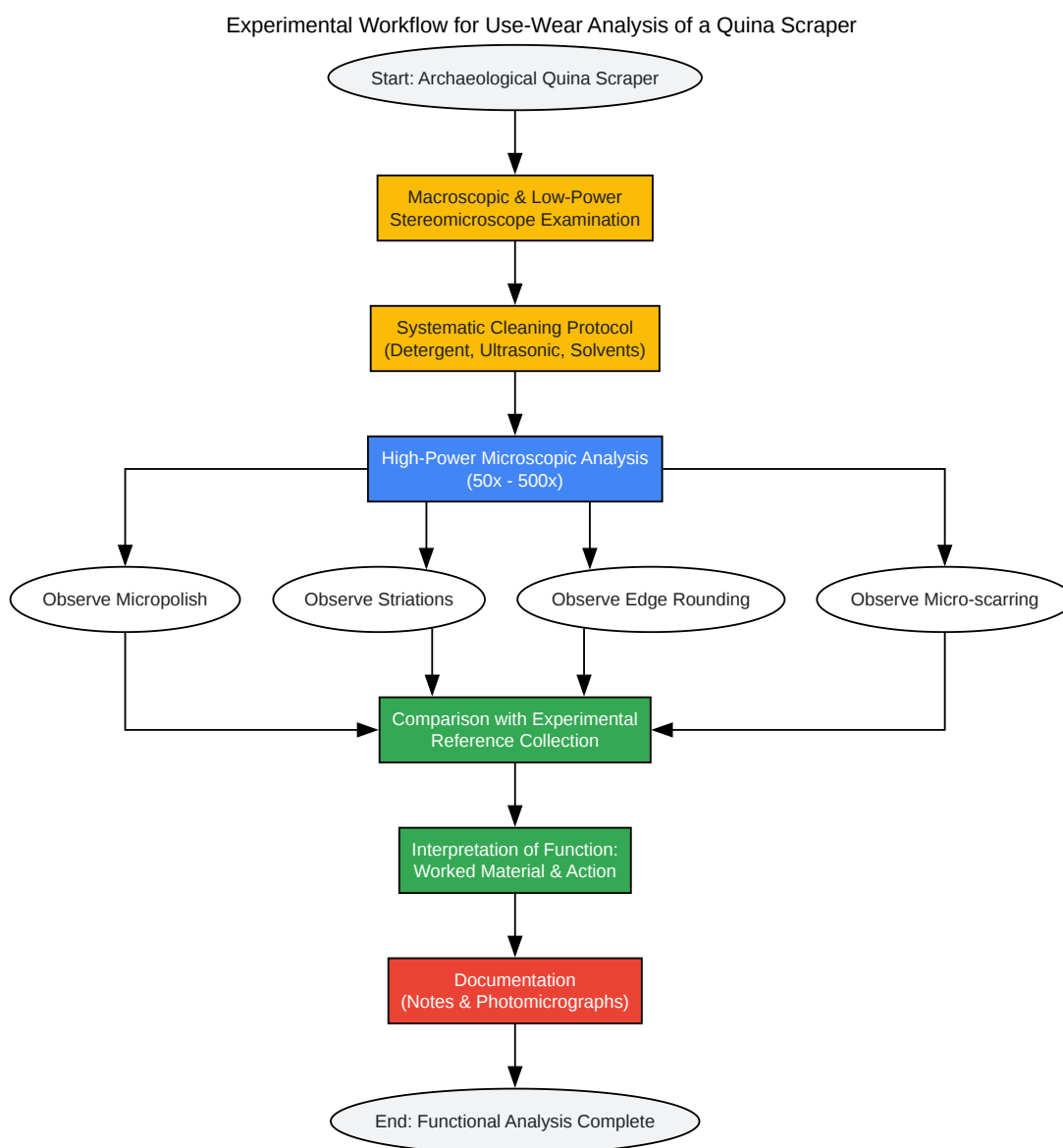Objective: To identify the material(s) worked and the action(s) performed with a Quina scraper.

Equipment:

- Reflected light microscope (metallurgical microscope) with magnifications from 50x to 500x

- Cleaning solutions: neutral detergent, distilled water, ethanol, acetone

- Ultrasonic bath

- Digital camera for photomicrography

Methodology:

- Initial Examination: The artifact is first examined macroscopically and with a low-power stereomicroscope to identify potential working edges and any visible residues.

- Cleaning Protocol:

  - The tool is gently washed with a neutral detergent and warm water to remove loose sediment.

  - It is then placed in an ultrasonic bath with distilled water for 5-10 minutes to dislodge more tenacious particles.

  - To remove organic residues, the tool is immersed in a 10-20% solution of $NaOH$ or H_2O_2, followed by a rinse in distilled water.

  - Finally, the tool is cleaned with ethanol or acetone to remove any remaining grease or oils.

- Microscopic Analysis:

  - The cleaned tool is examined under a reflected light microscope, starting at low magnification (50x-100x) and progressing to higher magnifications (200x-500x).

- The analyst systematically scans the working edges, looking for diagnostic wear traces, including:

    - Micropolish: A sheen or alteration of the tool's surface caused by friction with a worked material. The brightness, texture, and distribution of the polish can indicate the type of material (e.g., wood, bone, hide).

    - Striations: Scratches or grooves on the tool's surface that indicate the direction of motion.

    - Edge Rounding: The dulling or rounding of the sharp working edge.

    - Micro-scarring: The removal of small flakes from the working edge during use.

- Interpretation and Comparison: The observed wear patterns are compared to a reference collection of experimentally created use-wear on tools of the same raw material. This comparison allows for the inference of the worked material and the action performed (e.g., scraping, cutting, boring).

- Documentation: All observations and interpretations are meticulously documented, including photomicrographs of the diagnostic wear traces.

Experimental Workflow for Use-Wear Analysis of a Quina Scraper

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           ┌─────────────────────────────────┐
           │ Start: Archaeological Quina Scraper │
           └─────────────────────────────────┘
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                          ▼
           ┌─────────────────────────────────┐
           │   Macroscopic & Low-Power        │
           │  Stereomicroscope Examination    │
           └─────────────────────────────────┘
                          │
                          ▼
           ┌─────────────────────────────────┐
           │   Systematic Cleaning Protocol   │
           │ (Detergent, Ultrasonic, Solvents)│
           └─────────────────────────────────┘
                          │
                          ▼
           ┌─────────────────────────────────┐
           │  High-Power Microscopic Analysis │
           │         (50x - 500x)             │
           └─────────────────────────────────┘
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- Observe Micropolish
- Observe Striations
- Observe Edge Rounding
- Observe Micro-scarring

Comparison with Experimental Reference Collection

Interpretation of Function: Worked Material & Action

Documentation (Notes & Photomicrographs)

End: Functional Analysis Complete

Use-Wear Analysis Workflow

Conclusion

In summary, the primary hominin species unequivocally associated with Quina assemblages in Europe is Homo neanderthalensis. This is substantiated by a robust fossil record from key sites. However, the recent discovery of a complete Quina technological system in East Asia, where Neanderthals are absent, fundamentally broadens the discussion. The identity of the Longtan hominins remains a critical area for future research and may point to either long-distance cultural transmission or independent technological innovation by other archaic or modern human populations. The quantitative analysis of Quina lithic and faunal assemblages reveals a consistent technological and subsistence strategy in Europe, characterized by the production of heavy-duty scrapers and specialized hunting of large game. The detailed experimental protocols for tool replication and use-wear analysis provide a framework for further investigation into the functional aspects of this unique Middle Paleolithic industry. The ongoing exploration of Quina assemblages, particularly in Asia, promises to yield further insights into the complex tapestry of hominin behavior and adaptation during the Late Pleistocene.

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